

# potential biological activities of 3,5-Dibromopyridine-4-carboxylic acid

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## Compound of Interest

Compound Name: 3,5-Dibromopyridine-4-carboxylic acid

Cat. No.: B083429

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## In-depth Technical Guide: 3,5-Dibromopyridine-4-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**3,5-Dibromopyridine-4-carboxylic acid**, also known as 3,5-dibromoisonicotinic acid, is a halogenated pyridine derivative. Extensive review of available scientific literature and patent databases indicates that the primary and well-documented role of this compound is as a versatile synthetic intermediate in the development of pharmaceutical and agrochemical agents. Direct studies detailing its intrinsic biological activities are not readily available in the public domain. This guide will therefore focus on its established role as a building block and briefly discuss the known biological activities of the broader class of pyridine carboxylic acid derivatives to provide a contextual framework for its potential applications in drug discovery and development.

### Chemical Profile

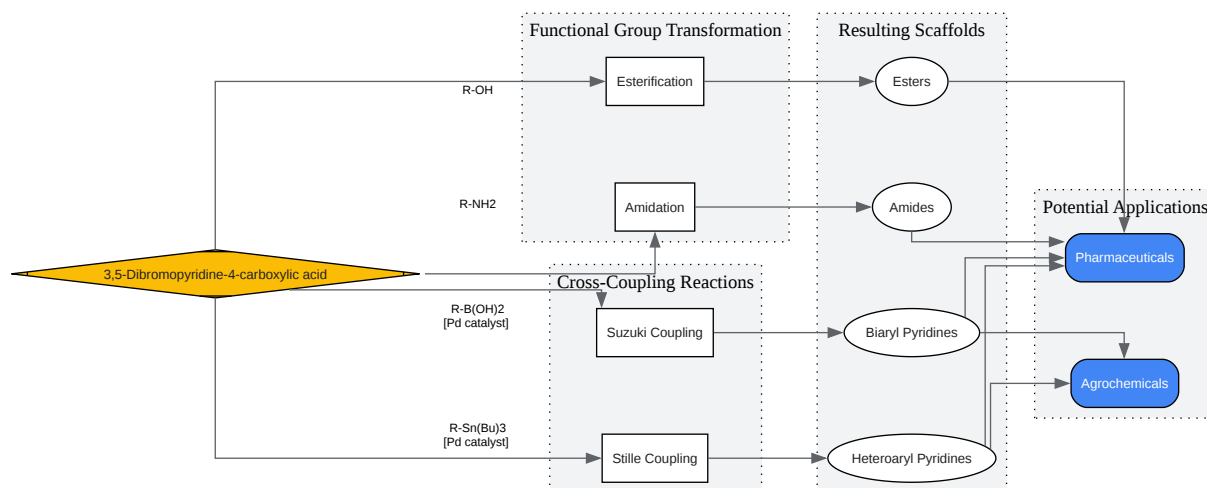
Property	Value
IUPAC Name	3,5-Dibromopyridine-4-carboxylic acid
Synonyms	3,5-Dibromoisonicotinic acid
CAS Number	13958-91-3
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Br <sub>2</sub> NO <sub>2</sub>
Molecular Weight	280.90 g/mol
Appearance	Solid
Melting Point	218-223 °C

## Role in Synthesis

**3,5-Dibromopyridine-4-carboxylic acid** serves as a crucial starting material in multi-step organic syntheses. Its chemical structure offers several points for molecular modification:

- **The Carboxylic Acid Group:** This functional group can be readily converted into esters, amides, or other functionalities, allowing for the attachment of various molecular fragments.
- **The Bromine Atoms:** The two bromine atoms at the 3 and 5 positions of the pyridine ring are amenable to various cross-coupling reactions, such as Suzuki or Stille couplings. This enables the introduction of a wide range of substituents, including aryl, heteroaryl, and alkyl groups, leading to the generation of diverse chemical libraries for biological screening.
- **The Pyridine Ring:** The nitrogen atom in the pyridine ring can influence the physicochemical properties of the final molecule, such as solubility and basicity, and can also participate in hydrogen bonding interactions with biological targets.

The following diagram illustrates the general synthetic utility of **3,5-Dibromopyridine-4-carboxylic acid**.



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Caption: Synthetic utility of **3,5-Dibromopyridine-4-carboxylic acid**.

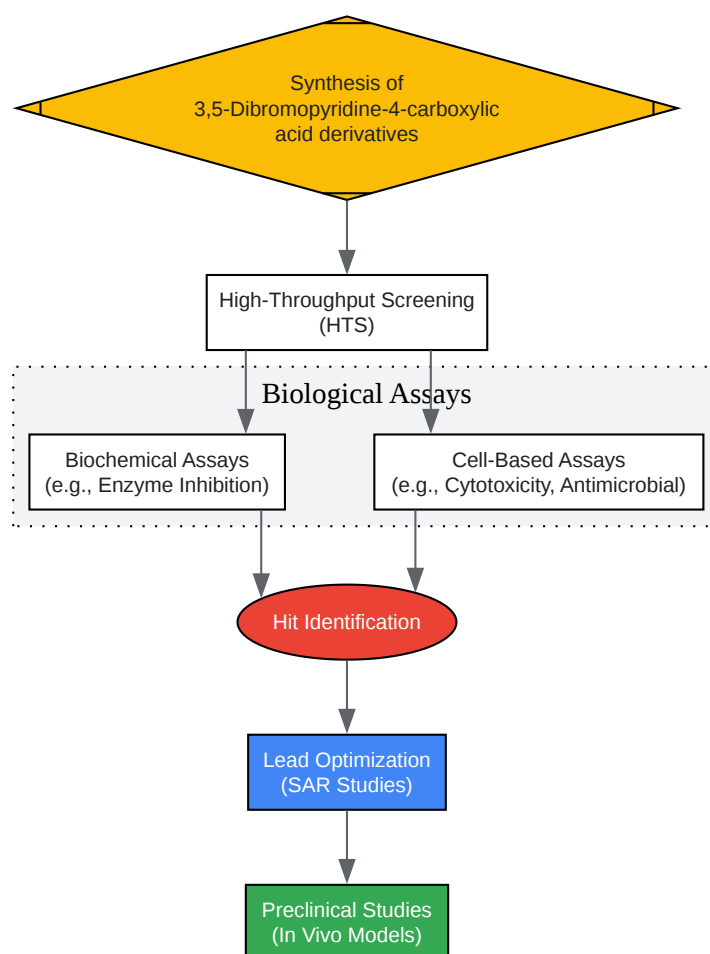
## Potential Biological Activities of the Pyridine Carboxylic Acid Scaffold

While specific biological data for **3,5-Dibromopyridine-4-carboxylic acid** is lacking, the broader class of pyridine carboxylic acids has been extensively explored in medicinal chemistry and has given rise to a number of biologically active compounds. This structural motif is present in various approved drugs and clinical candidates. The biological activities associated with pyridine carboxylic acid derivatives are diverse and include:

- **Anticancer Activity:** Many pyridine carboxylic acid derivatives have been investigated as potential anticancer agents. Their mechanisms of action can vary widely, including the inhibition of key enzymes involved in cell proliferation and survival, such as kinases and histone demethylases.
- **Antimicrobial Activity:** The pyridine carboxylic acid scaffold is a component of several antibacterial and antifungal agents. These compounds can act through various mechanisms, such as inhibiting essential enzymes in microbial metabolic pathways or disrupting cell wall synthesis.

- **Enzyme Inhibition:** The carboxylic acid moiety can act as a key binding group in the active site of various enzymes. Pyridine carboxylic acid derivatives have been developed as inhibitors of a wide range of enzymes, including proteases, kinases, and oxidoreductases.
- **Receptor Modulation:** Derivatives of pyridine carboxylic acid can be designed to interact with specific receptors, acting as either agonists or antagonists, thereby modulating various physiological processes.

The general workflow for identifying potential biological activities of a novel chemical entity like a derivative of **3,5-Dibromopyridine-4-carboxylic acid** is depicted below.



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Caption: General workflow for drug discovery from novel compounds.

## Conclusion

**3,5-Dibromopyridine-4-carboxylic acid** is a valuable and commercially available building block for the synthesis of a wide array of more complex molecules with potential applications in the pharmaceutical and agrochemical industries. While there is a notable absence of published data on the specific biological activities of this compound itself, the pyridine carboxylic acid scaffold is a well-established pharmacophore. Researchers and drug development professionals can leverage the synthetic versatility of **3,5-Dibromopyridine-4-carboxylic acid** to generate novel derivatives for screening in various biological assays, with the aim of identifying new lead compounds for therapeutic development. Future research into the biological effects of this specific molecule could reveal novel activities, but at present, its primary utility lies in its role as a synthetic intermediate.

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